

# (S)-3-Aminopiperidine dihydrochloride

## molecular weight and formula

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### Compound of Interest

**Compound Name:** (S)-3-Aminopiperidine  
dihydrochloride

**Cat. No.:** B016457

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An In-Depth Technical Guide to **(S)-3-Aminopiperidine Dihydrochloride** for Advanced Research and Pharmaceutical Development

## Introduction

**(S)-3-Aminopiperidine dihydrochloride** is a chiral heterocyclic amine of significant interest in the pharmaceutical industry. It serves as a crucial building block, or synthon, in the assembly of complex, biologically active molecules. Its value is intrinsically linked to its specific three-dimensional structure—the "(S)" stereoconfiguration—which is often essential for precise interaction with biological targets such as enzymes and receptors. This guide provides a comprehensive technical overview of its chemical properties, synthesis, applications, and handling, tailored for professionals in drug discovery and chemical development. The dihydrochloride salt form is prevalent as it confers enhanced stability and aqueous solubility, simplifying its use in various synthetic and biological applications.[\[1\]](#)[\[2\]](#)[\[3\]](#)

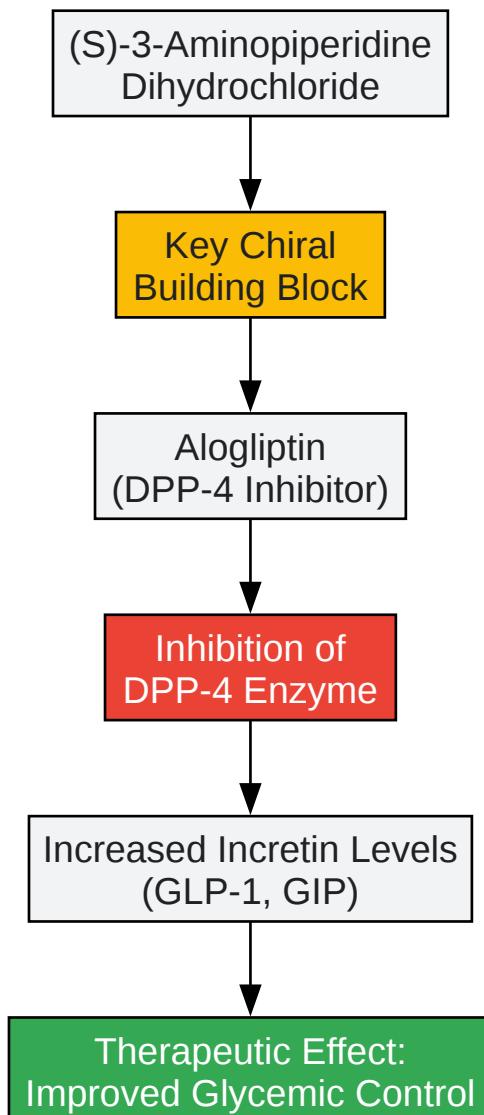
## Physicochemical Properties and Specifications

The fundamental characteristics of **(S)-3-Aminopiperidine dihydrochloride** define its utility and handling requirements. As a dihydrochloride salt, both the exocyclic and endocyclic nitrogen atoms are protonated, increasing the compound's polarity and water solubility.[\[1\]](#)

Property	Data	Source(s)
Molecular Formula	$C_5H_{14}Cl_2N_2$ (or $C_5H_{12}N_2 \cdot 2HCl$ )	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	173.08 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	334618-07-4	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Appearance	White to off-white or light brown crystalline powder/solid	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Melting Point	~230 °C (decomposes)	
Optical Rotation	$[\alpha]/D \approx -2.0^\circ$ to $+2.0^\circ$ (concentration and solvent dependent)	<a href="#">[3]</a> <a href="#">[8]</a>
Purity (Typical)	≥97%	<a href="#">[4]</a>

## Chemical Structure

The structure consists of a six-membered piperidine ring with an amino group at the third carbon position. The "(S)" designation refers to the stereochemistry at this chiral center, which is critical for its function in many pharmaceutical agents.



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